

# Proper Disposal Procedures: 1-(2-Methoxy-5-methylphenyl)ethanamine

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## Compound of Interest

Compound Name: 1-(2-Methoxy-5-methylphenyl)ethanamine

CAS No.: 104338-22-9

Cat. No.: B011265

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## Executive Summary: Immediate Action Required

Do not dispose of this compound down the drain. **1-(2-Methoxy-5-methylphenyl)ethanamine** is a hazardous organic amine and a structural analogue to Schedule I controlled substances (phenethylamines/amphetamines). It requires strict adherence to Zero-Discharge protocols to prevent environmental contamination and regulatory violations under the Federal Analogue Act. [\[1\]](#)

Preferred Disposal Method: High-Temperature Incineration via a DEA-Registered Reverse Distributor or Licensed Hazardous Waste Hauler.

## Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material identity and associated risks. [\[1\]](#) This compound is a primary amine and a positional isomer of known psychoactive substances. [\[1\]](#)

Property	Data	Relevance to Disposal
Chemical Name	1-(2-Methoxy-5-methylphenyl)ethanamine	Official shipping/manifest name.
CAS Number	104338-22-9	Unique identifier for waste profiling.[2]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO	Used for elemental analysis/incinerator acceptance.[1]
Chemical Class	Substituted Phenethylamine / Amphetamine Derivative	High Risk: Potential CNS activity; treat as a controlled substance analogue.[1]
Physical State	Liquid (Free Base) or Solid (Salt)	Liquids require flammability precautions; solids require dust control.[1][3]
Acidity/Basicity	Basic (pKa ~9-10)	Corrosive: Incompatible with acids and oxidizers.[1]
RCRA Codes	D001 (Ignitable), D002 (Corrosive)	EPA Waste Classification for manifest.[1][3]

#### Critical Hazard Warning:

- Corrosivity: Causes severe skin burns and eye damage.[1][4]
- Toxicity: Harmful if swallowed, inhaled, or absorbed through the skin.[1]
- Legal: Due to its structural similarity to Schedule I phenethylamines (e.g., DOM/STP), this compound may be treated as a Controlled Substance Analogue under the Federal Analogue Act if intended for human consumption.[1] Treat as Schedule I for disposal security.

## Safety Precautions (PPE & Engineering Controls)

Never handle this waste stream alone.[1] Ensure a second person is aware of the operation.

- Respiratory Protection: N95 or P100 respirator for solids; Half-mask respirator with organic vapor cartridges for liquids.[1]
- Skin Protection: Double-gloving recommended.[1] Inner glove: Nitrile (4 mil); Outer glove: Nitrile (8 mil) or Laminate (Silver Shield) for spill cleanup.[1][3]
- Eye Protection: Chemical splash goggles and a face shield.[1]
- Engineering Controls: All transfers must occur inside a certified chemical fume hood.

## Waste Classification & Segregation

Proper segregation prevents dangerous chemical reactions (e.g., exotherms with acids) and ensures acceptance by disposal facilities.[1][3]

- Waste Stream: "Organic Alkaline - Toxic/Flammable"
- Incompatibilities:
  - Do NOT mix with: Strong acids (HCl, H<sub>2</sub>SO<sub>4</sub>), Oxidizers (Peroxides, Nitrates), or Halogenated solvents (unless specifically instructed by the hauler).[3]
  - Acceptable Co-solvents: Ethanol, Methanol, Isopropanol (for rinsing containers).[1][3]

## Step-by-Step Disposal Protocols

### Scenario A: Disposal of Pure Stock (Solid or Liquid)

Use this protocol for expired shelf stock or surplus research material.[3]

- Inventory & Security: Weigh the container and log the exact mass. If the facility has a Controlled Substance Officer, notify them immediately.[1]
- Primary Containment: Keep the material in its original vial if possible. If the vial is damaged, place it inside a clear, chemically resistant secondary container (e.g., HDPE jar).
- Labeling: Affix a hazardous waste label immediately.
  - Text: "Hazardous Waste - Toxic, Corrosive, Flammable."[5]

- Constituents: "**1-(2-Methoxy-5-methylphenyl)ethanamine** (100%)."
- Manifesting: Contact your licensed hazardous waste hauler (e.g., Clean Harbors, Veolia, Stericycle).[1]
  - Request: "Lab Pack" service for high-temperature incineration.
  - Note: Explicitly ask if they require "Witness Destruction" due to the analogue status.

## Scenario B: Disposal of Reaction Mixtures & Solutions

Use this protocol for HPLC waste, mother liquors, or reaction byproducts.

- pH Adjustment (Optional but Recommended):
  - If the waste is highly basic (pH > 12), carefully neutralize to pH 7-9 using dilute Acetic Acid or Hydrochloric Acid in an ice bath to control exotherm.
  - Caution: Do not over-acidify if sending to a generic organic waste stream, as this can complicate incineration profiles.[1]
- Solvent Compatibility: Ensure the solvent matrix is compatible with the "Flammable Organic" waste stream.[1]
- Collection: Pour into a dedicated "Organic Waste - Non-Halogenated" carboy.
- Rinsing: Triple-rinse all glassware with ethanol. Add rinsate to the waste carboy.[1]

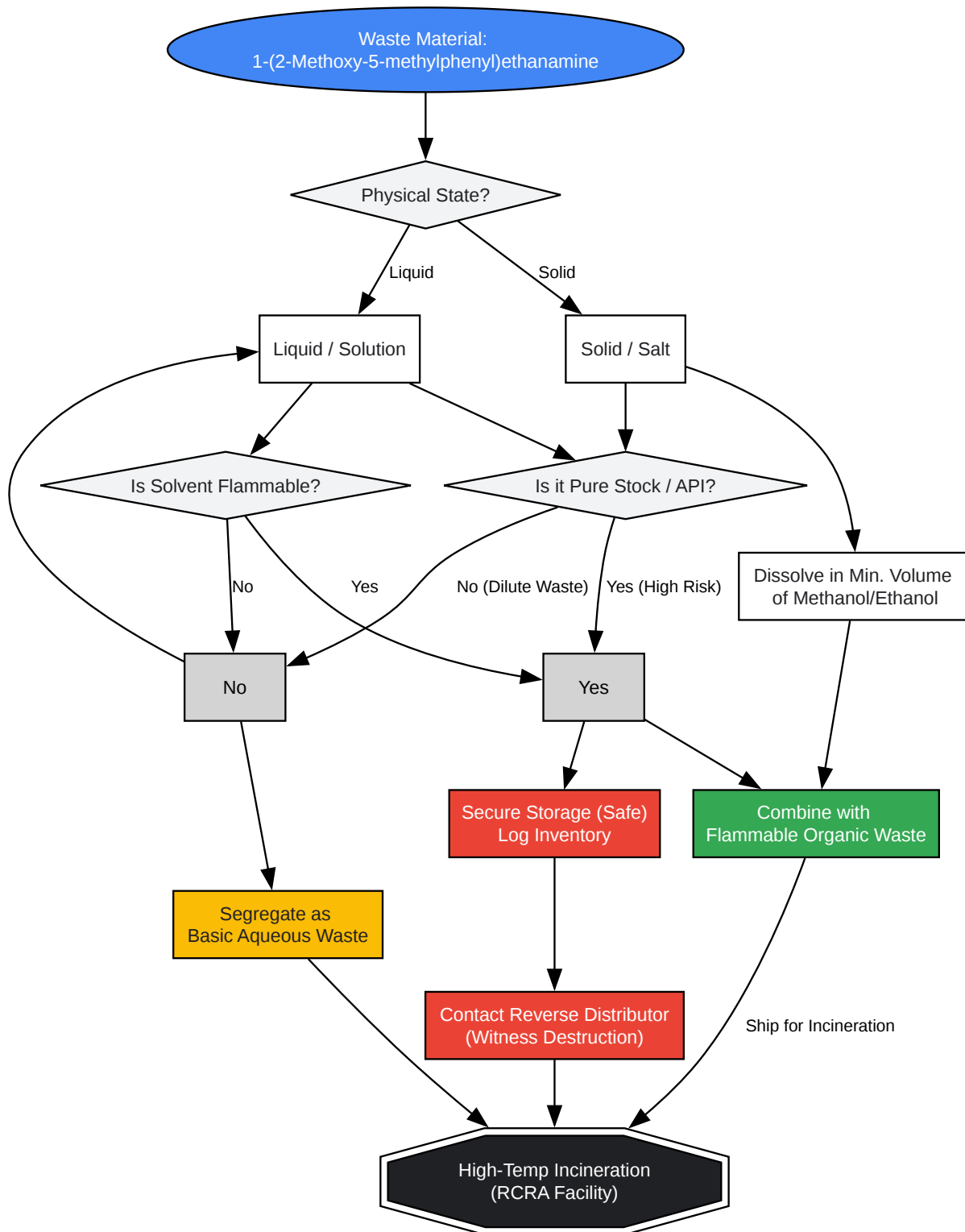
## Scenario C: Spill Cleanup

- Evacuate & Ventilate: Clear the immediate area.[1]
- Absorb:
  - Liquids: Use a commercial organic spill kit or vermiculite.[1] Do not use paper towels (fire hazard).[1][3]
  - Solids: Cover with wet paper towels (to prevent dust) and wipe up, or use a HEPA vacuum designated for hazardous drugs.[1][3]

- Decontaminate: Scrub the surface with a 10% bleach solution (oxidizes the amine) followed by a water rinse.[1]
- Disposal: Place all cleanup materials (gloves, absorbent pads) into a heavy-duty plastic bag, seal it, and label as "Hazardous Waste Debris - Toxic/Corrosive."

## Disposal Decision Workflow

The following diagram outlines the logical decision process for disposing of **1-(2-Methoxy-5-methylphenyl)ethanamine** to ensure compliance and safety.



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Figure 1: Decision logic for the segregation and disposal of **1-(2-Methoxy-5-methylphenyl)ethanamine**, prioritizing security for pure stocks and chemical compatibility for mixtures.

## Regulatory Compliance & Documentation

Failure to document the disposal of this compound can result in severe penalties under RCRA and potentially the CSA.[1]

- RCRA Compliance:
  - This waste is likely Characteristic Hazardous Waste.[1]
  - D001: Ignitable (if in flammable solvent or liquid free base).[1][3]
  - D002: Corrosive (if pH > 12.5 or amine content is high).[1][3]
  - Documentation: Keep copies of all Uniform Hazardous Waste Manifests (EPA Form 8700-22) for at least 3 years [1].[1]
- Federal Analogue Act Warning:
  - Because **1-(2-Methoxy-5-methylphenyl)ethanamine** is a positional isomer of DOM (2,5-dimethoxy-4-methylamphetamine, Schedule I), it may be legally treated as a Schedule I substance if intended for human consumption [2].
  - Best Practice: Voluntarily treat the disposal documentation with the same rigor as a Schedule I/II substance (DEA Form 41 style logging) to demonstrate "Good Faith" custody and prevent diversion [3].[1][3]

## References

- U.S. Environmental Protection Agency (EPA). "Hazardous Waste Manifest System." [1] RCRA Regulations.[1][5] Available at: [\[Link\]](#)[1][3]
- U.S. Drug Enforcement Administration (DEA). "Controlled Substances Act - Title 21 United States Code (USC) Controlled Substances Act." [1] DEA Diversion Control Division.[1] Available at: [\[Link\]](#)[1][3]

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